

Unveiling 19'-Hexanoyloxyfucoxanthin: A Technical Guide to Its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *19'-Hexanoyloxyfucoxanthin*

Cat. No.: *B1237575*

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Introduction

19'-Hexanoyloxyfucoxanthin is a significant carotenoid found predominantly in various marine organisms, including the sea mussel *Mytilus galloprovincialis* and the prymnesiophyte *Emiliania huxleyi*.^[1] As a derivative of fucoxanthin, it shares a similar core structure, suggesting comparable biological activities. However, the addition of a hexanoyloxy group at the 19'-position imparts distinct physicochemical properties that influence its extraction, purification, and potentially its bioactivity. This technical guide provides a comprehensive overview of the discovery, isolation protocols, and detailed characterization of **19'-Hexanoyloxyfucoxanthin**, aimed at facilitating further research and development in the fields of natural product chemistry and pharmacology.

Physicochemical Properties

19'-Hexanoyloxyfucoxanthin is an orange-colored pigment with the molecular formula C48H68O8 and a molecular weight of 773.06 g/mol .^[2] Its structure, characterized by a long polyene chain with various oxygen-containing functional groups, dictates its solubility and chromatographic behavior.

Quantitative Data Summary

The following table summarizes key quantitative data for **19'-Hexanoyloxyfucoxanthin**, essential for its identification and quantification.

Property	Value	Solvent	Reference
Molecular Formula	C48H68O8	-	[2]
Molecular Weight	773.06 g/mol	-	[2]
Molar Extinction Coefficient (ϵ)	$109 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$	Acetone	[2]
UV-Vis Absorption Maxima (λ_{max})			
420, 444.3, 470.3 nm	Acetone	[2]	
445, 471 nm	n-Hexane	[2]	
423, 445, 474 nm	Ethanol	[2]	
444, 470 nm	Diethyl ether	[2]	

Experimental Protocols

Extraction of 19'-Hexanoyloxyfucoxanthin from *Emiliania huxleyi*

The following protocol outlines a general procedure for the extraction of carotenoids, including **19'-Hexanoyloxyfucoxanthin**, from the microalga *Emiliania huxleyi*. Optimization may be required based on the specific strain and growth conditions.

Materials:

- Lyophilized *Emiliania huxleyi* biomass
- Acetone (90% and 100%)
- Diatomaceous earth (optional)
- Centrifuge and centrifuge tubes

- Rotary evaporator
- Nitrogen gas

Procedure:

- **Biomass Preparation:** Harvest *Emiliania huxleyi* cells by centrifugation and lyophilize to obtain a dry powder.
- **Solvent Extraction:**
 - Mix the lyophilized biomass with 90% acetone at a solvent-to-biomass ratio of 10:1 (v/w). The addition of a small amount of water to the acetone can enhance the extraction of polar carotenoids.
 - For exhaustive extraction, sonicate the mixture for 15-20 minutes in an ultrasonic bath, or stir vigorously for 1-2 hours at room temperature in the dark. The use of diatomaceous earth can aid in grinding the cells and improving extraction efficiency.
 - Centrifuge the mixture at 4000 rpm for 10 minutes to pellet the cell debris.
 - Carefully decant the supernatant containing the pigments.
 - Repeat the extraction process with fresh 90% acetone until the cell debris becomes colorless.
 - A final extraction with 100% acetone can be performed to ensure the recovery of less polar pigments.
- **Solvent Removal:** Combine all the acetone extracts and evaporate the solvent under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C.
- **Storage:** Dry the resulting pigment extract under a stream of nitrogen gas and store it at -20°C or lower in the dark to prevent degradation.

Purification by Centrifugal Partition Chromatography (CPC)

Centrifugal Partition Chromatography is a liquid-liquid chromatographic technique that avoids the use of a solid stationary phase, thereby minimizing sample degradation. The following is a suggested protocol for the purification of **19'-Hexanoyloxyfucoxanthin**, adapted from methods used for fucoxanthin.

Instrumentation:

- Centrifugal Partition Chromatograph

Solvent System:

- A biphasic solvent system of cyclohexane:ethanol:water at a ratio of 2:2:1 (v/v/v) has been shown to be effective for the separation of fucoxanthin and could be a suitable starting point for **19'-Hexanoyloxyfucoxanthin**. The more non-polar nature of **19'-Hexanoyloxyfucoxanthin** may require adjustments to the solvent ratios to achieve optimal separation.

Procedure:

- Solvent System Preparation: Prepare the biphasic solvent system by thoroughly mixing cyclohexane, ethanol, and water in the desired ratio in a separatory funnel. Allow the phases to separate. The upper phase will typically be the stationary phase and the lower phase the mobile phase, but this should be verified based on the specific system.
- CPC Column Preparation: Fill the CPC column with the stationary phase.
- Sample Injection: Dissolve the crude pigment extract in a small volume of the mobile phase and inject it into the CPC system.
- Elution: Pump the mobile phase through the column at a constant flow rate. The separation is achieved based on the differential partitioning of the pigments between the two liquid phases.
- Fraction Collection: Collect fractions of the eluate and monitor the separation using a UV-Vis detector at the absorption maximum of **19'-Hexanoyloxyfucoxanthin** (around 445 nm).

- Purity Analysis: Analyze the collected fractions for purity using High-Performance Liquid Chromatography (HPLC).
- Solvent Removal: Pool the pure fractions containing **19'-Hexanoyloxyfucoxanthin** and remove the solvent under reduced pressure.

Spectroscopic Characterization

Detailed spectroscopic analysis is essential for the unambiguous identification of **19'-Hexanoyloxyfucoxanthin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, assigned NMR dataset for **19'-Hexanoyloxyfucoxanthin** is not readily available in the public domain, the following table provides an example of the expected chemical shifts for key protons and carbons based on the structure and data from related carotenoids. Researchers should perform 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments for complete structural elucidation.

Expected ^1H and ^{13}C NMR Chemical Shifts (in CDCl_3):

Position	Expected ^{13}C Shift (ppm)	Expected ^1H Shift (ppm)
Polyene Chain		
C-7	~125-145	~6.0-7.0
C-8	~180-200 (C=O)	-
C-9	~125-145	~6.0-7.0
...
C-19'	~60-70 ($\text{CH}_2\text{-O}$)	~4.0-4.5
Hexanoyloxy Moiety		
C-1" (C=O)	~170-175	-
C-2" (CH_2)	~30-35	~2.2-2.5
C-6" (CH_3)	~14	~0.9
End Groups		
C-1, C-1' (gem-dimethyl)	~25-35	~1.0-1.3
C-3, C-3' (CH-OH/OAc)	~65-75	~3.8-5.0

Mass Spectrometry (MS)

Fast Atom Bombardment (FAB) and Electrospray Ionization (ESI) are suitable mass spectrometry techniques for the analysis of **19'-Hexanoyloxyfucoxanthin**.

Expected Fragmentation Pattern (FAB-MS/ESI-MS):

- Molecular Ion: $[\text{M}+\text{H}]^+$ or $[\text{M}]^+$ at m/z 773.
- Key Fragments:
 - Loss of the hexanoyloxy group ($-\text{C}_6\text{H}_{11}\text{O}_2$): A neutral loss of 115 Da.
 - Loss of the hexanoic acid ($-\text{C}_6\text{H}_{12}\text{O}_2$): A neutral loss of 116 Da.

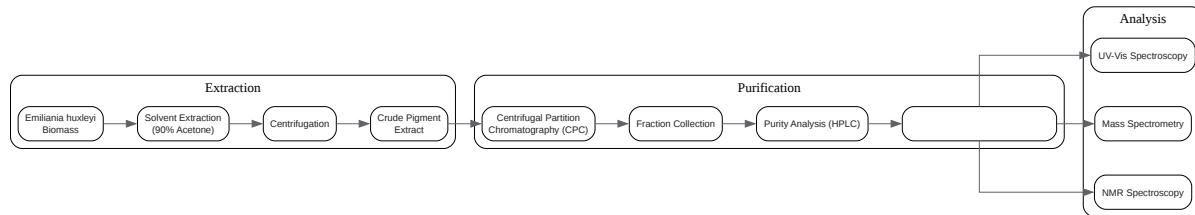
- Loss of acetic acid (-C₂H₄O₂): A neutral loss of 60 Da from the 3'-acetate group.
- Water loss (-H₂O): Neutral loss of 18 Da from hydroxyl groups.
- Cleavage of the polyene chain can also occur, leading to a series of smaller fragment ions.

Biological Activity and Signaling Pathways

The biological activities of **19'-Hexanoyloxyfucoxanthin** are not as extensively studied as those of fucoxanthin. However, due to their structural similarity, it is hypothesized that **19'-Hexanoyloxyfucoxanthin** may exhibit similar anticancer, anti-inflammatory, and antioxidant properties. The majority of current research focuses on fucoxanthin's ability to modulate key cellular signaling pathways. Further investigation is required to determine the specific effects of **19'-Hexanoyloxyfucoxanthin** on these pathways.

Visualizations

Experimental Workflow for Isolation and Purification

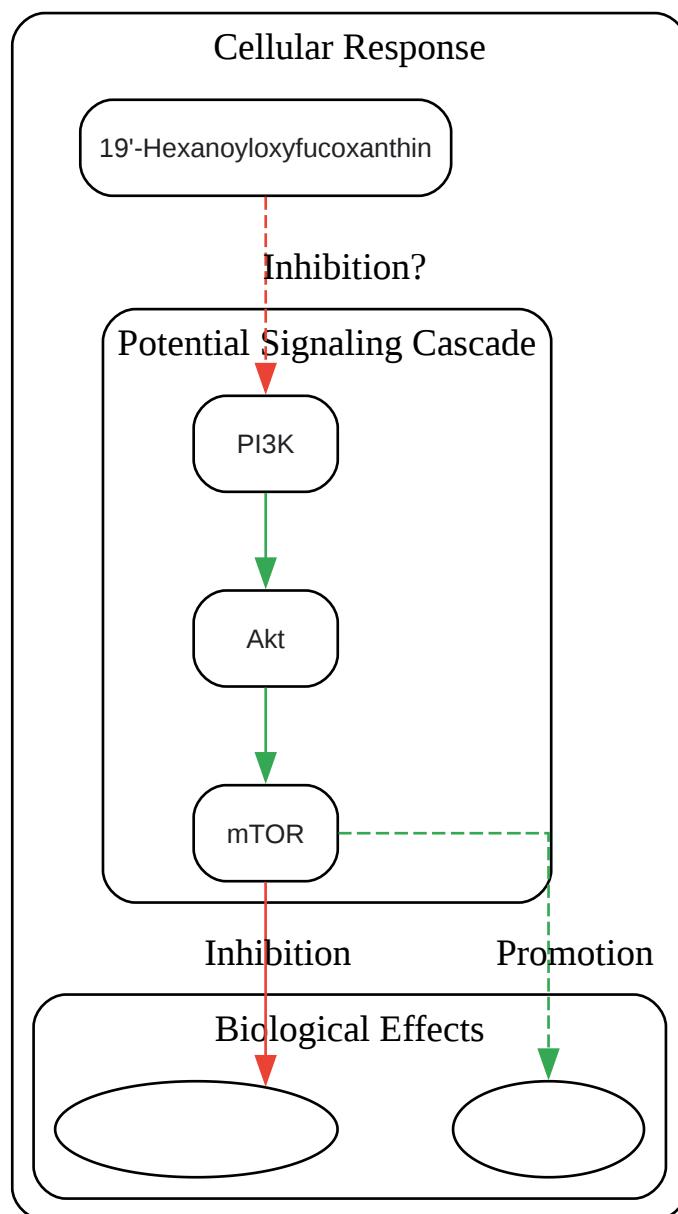


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Caption: Workflow for the isolation and analysis of **19'-Hexanoyloxyfucoxanthin**.

Hypothetical Signaling Pathway Modulation

The following diagram illustrates a hypothetical signaling pathway that could be modulated by **19'-Hexanoyloxyfucoxanthin**, based on the known effects of the related compound, fucoxanthin. Direct experimental evidence for **19'-Hexanoyloxyfucoxanthin** is required for confirmation.



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Caption: Hypothetical modulation of the PI3K/Akt/mTOR pathway by **19'-Hexanoyloxyfucoxanthin**.

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